

# 2-Amino-4,5-difluorophenol: A Technical Overview

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## Compound of Interest

Compound Name: 2-Amino-4,5-difluorophenol

Cat. No.: B062812

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CAS Number: 163734-01-8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the currently available information on **2-Amino-4,5-difluorophenol**, a fluorinated aromatic compound of interest in medicinal chemistry and organic synthesis. The strategic placement of fluorine atoms on the aminophenol scaffold can significantly influence the molecule's physicochemical properties, such as lipophilicity and metabolic stability, making it a valuable building block for the development of novel therapeutic agents.<sup>[1][2][3][4]</sup>

## Core Data Presentation

A compilation of the physical and chemical properties of **2-Amino-4,5-difluorophenol** is presented below. This data has been aggregated from various chemical supplier catalogs.

Property	Value	Source
CAS Number	163734-01-8	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>6</sub> H <sub>5</sub> F <sub>2</sub> NO	<a href="#">[5]</a> <a href="#">[7]</a>
Molecular Weight	145.11 g/mol	<a href="#">[5]</a> <a href="#">[7]</a>
Appearance	Solid	N/A
Purity	≥98%	<a href="#">[6]</a>

## Experimental Protocols

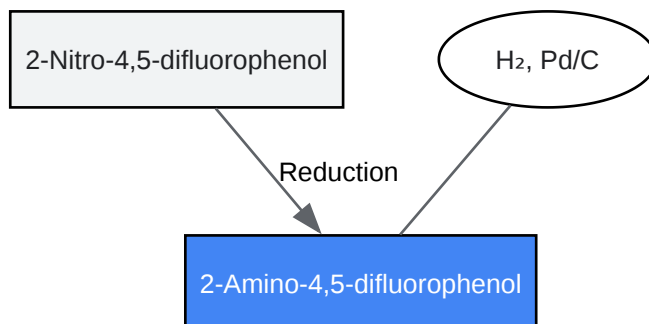
Detailed, peer-reviewed experimental protocols for the synthesis of **2-Amino-4,5-difluorophenol** are not readily available in the public domain based on the conducted searches. However, general synthetic strategies for related fluorinated aminophenols often involve the reduction of a corresponding nitro-substituted precursor.

A plausible synthetic approach, based on procedures for analogous compounds, is the catalytic hydrogenation of 2-nitro-4,5-difluorophenol. This common transformation provides a direct route to the desired aminophenol.

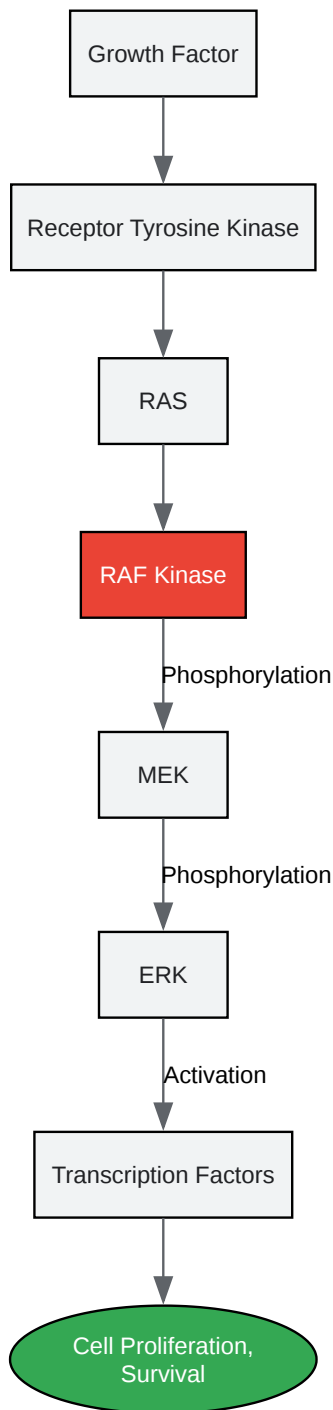
## Illustrative Synthetic Workflow

The following diagram illustrates a generalized synthetic pathway for the preparation of aminophenols from nitrophenols, a common method in organic synthesis.

## Generalized Synthesis of Aminophenols



## Simplified RAF/MEK/ERK Signaling Pathway

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## References

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